

In-Depth Technical Guide: 3,5-Difluoroisonicotinonitrile (CAS Number 1214377-09-9)

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Compound of Interest

Compound Name: 3,5-Difluoroisonicotinonitrile

Cat. No.: B577487

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited publicly available data exists for **3,5-Difluoroisonicotinonitrile**. This guide compiles the available information and provides extrapolated data based on analogous compounds. All experimental procedures are proposed and should be performed with caution by qualified personnel.

Introduction

3,5-Difluoroisonicotinonitrile, also known as 4-Cyano-3,5-difluoropyridine, is a fluorinated pyridine derivative with potential applications in medicinal chemistry and materials science. The introduction of fluorine atoms onto the pyridine ring can significantly alter the molecule's physicochemical properties, including its electronics, lipophilicity, and metabolic stability. These modifications are highly sought after in drug discovery to enhance pharmacokinetic and pharmacodynamic profiles. The nitrile group serves as a versatile chemical handle for further synthetic transformations.

Chemical and Physical Properties

While specific experimental data for **3,5-Difluoroisonicotinonitrile** is scarce, the following table summarizes its known properties and provides estimated values for others.

Property	Value	Source/Method
CAS Number	1214377-09-9	-
Synonym	4-Cyano-3,5-difluoropyridine	-
Molecular Formula	C ₆ H ₂ F ₂ N ₂	-
Molecular Weight	140.09 g/mol	-
Appearance	White to off-white solid (Predicted)	Analogy
Melting Point	Not available	-
Boiling Point	Not available	-
Density	Not available	-
Solubility	Soluble in common organic solvents (e.g., DMSO, DMF, CH ₂ Cl ₂) (Predicted)	Analogy

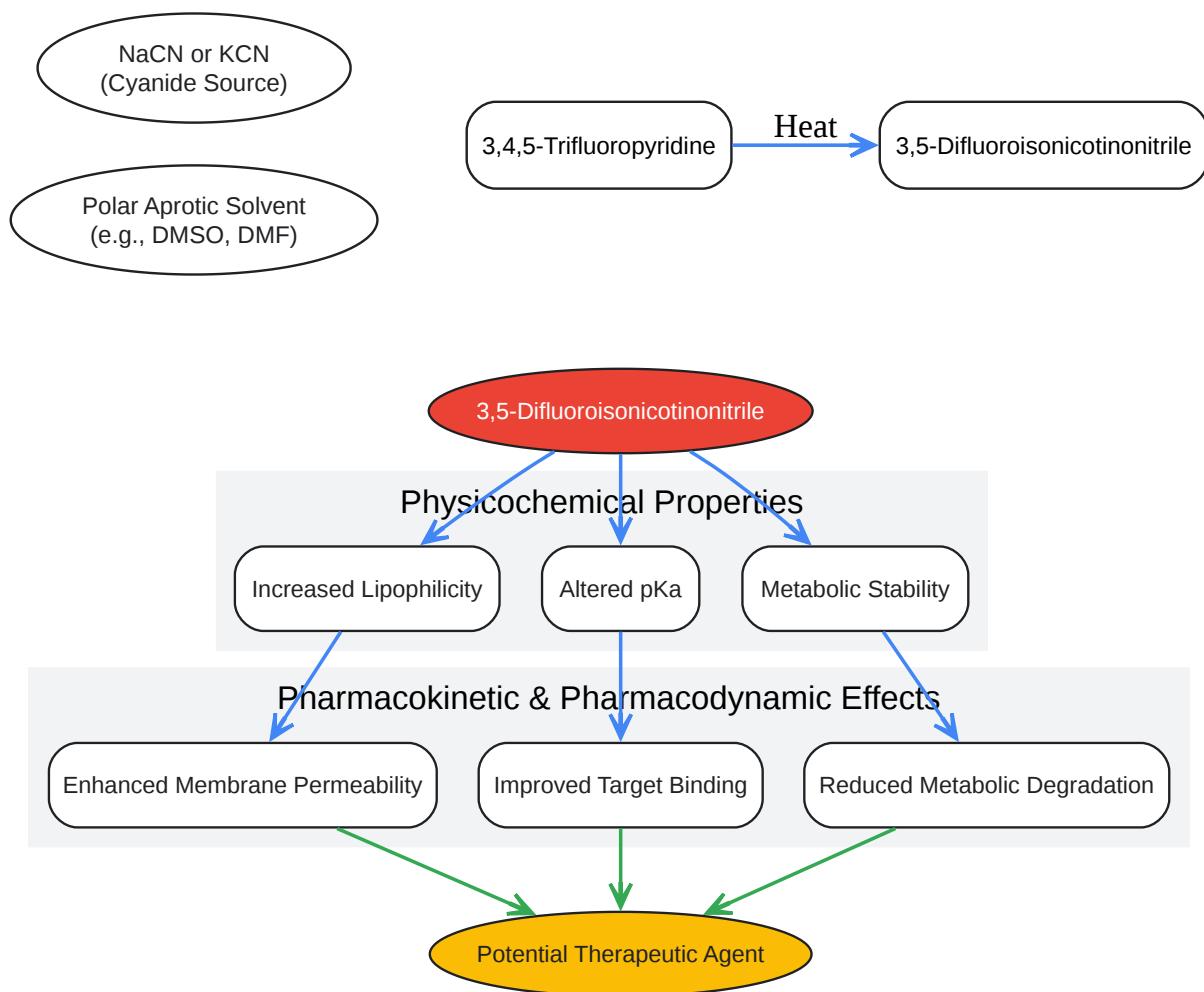
Synthesis

A definitive, peer-reviewed synthesis protocol for **3,5-Difluoroisonicotinonitrile** is not readily available in the public domain. However, based on established methodologies for the synthesis of similar fluorinated pyridines and cyanopyridines, a plausible synthetic route can be proposed.

Proposed Synthetic Pathway: Nucleophilic Aromatic Substitution

A common method for introducing a cyano group onto an aromatic ring is through nucleophilic aromatic substitution of a suitable leaving group, such as a halogen, with a cyanide salt.

Reaction Scheme:



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